Structural Architecture and Synthetic Utility of Fmoc-L-Ser(-D-Gal(Ac))-OH

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Compound of Interest

Compound Name:	*Fmoc-L-Ser(beta-D-Gal(Ac)4)-OH*
CAS No.:	*96383-44-7*
Cat. No.:	*B2495616*

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An In-Depth Technical Guide for Glycopeptide Engineering[1][2][3]

Executive Summary

Fmoc-L-Ser(ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

-D-Gal(Ac)

)-OH (CAS: 96383-44-7) represents a critical "cassette" building block in the solid-phase synthesis of mucin-type O-linked glycopeptides.[1] Unlike simple amino acids, this molecule introduces a high density of stereochemical complexity and chemical lability.[2] Its successful utilization requires a rigorous understanding of carbohydrate stereoelectronics, specifically the neighboring group participation (NGP) that enforces the

-linkage, and the susceptibility of the serine backbone to

-elimination during basic deprotection steps.

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This guide synthesizes structural analysis, validated synthetic protocols, and quality control metrics to ensure high-fidelity incorporation of this building block into complex biological scaffolds.

Part 1: Chemical Architecture & Properties[2]

The molecule is a tripartite conjugate consisting of an amino acid backbone, a protecting group strategy, and a carbohydrate moiety.

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Component	Chemical Identity	Function & Criticality
N-Terminus	Fmoc (9-Fluorenylmethyloxycarbonyl)	Base-labile protection. Allows orthogonal deprotection relative to the acid-labile side chain protecting groups (though the sugar acetyls are also base-labile, requiring specific protocols).[1][2]
Backbone	L-Serine	Linker. The hydroxyl group of the side chain forms the glycosidic bond.[2] The ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted"> -proton is acidic, making the system prone to base-catalyzed -elimination (loss of the sugar).[1]
Glycan	-D-Galactose	Biological payload. The galactose is linked via an anomeric -glycosidic bond.[1]
Sugar Protection	Acetyl (Ac) x4	Global protection. Acetyl groups at C2, C3, C4, and C6 render the sugar hydrophobic (aiding solubility in DMF/DCM) and prevent acyl migration. Crucially, the C2-acetyl directs stereochemistry during synthesis.
C-Terminus	Free Carboxyl (-COOH)	Activation site. Ready for activation (e.g., HBTU/HATU)

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to couple to the resin-bound peptide amine.[1][2]

Part 2: Synthesis & Stereochemical Control

The synthesis of Fmoc-L-Ser(ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

-D-Gal(Ac)

)-OH is governed by the Neighboring Group Participation (NGP) effect of the C2-acetyl group.[1] This is the primary mechanism ensuring the exclusive formation of the

-anomer (1,2-trans linkage).

Mechanism of ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

-Selectivity[1]

- Activation: The glycosyl donor (typically peracetylated galactosyl bromide or trichloroacetimidate) is activated by a Lewis acid (e.g., ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

  or AgOTf).

- Oxocarbenium Formation: The leaving group departs, forming a planar oxocarbenium ion at C1.[2]

- Acoxonium Intermediate: The carbonyl oxygen of the C2-acetyl group attacks the bottom face of the oxocarbenium ion, forming a five-membered acoxonium ion ring.[2] This ring blocks the ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

  -face (bottom).[1]

- Nucleophilic Attack: The Fmoc-Serine acceptor attacks C1 from the open top face (

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-face), resulting in the 1,2-trans (

) product.[1]

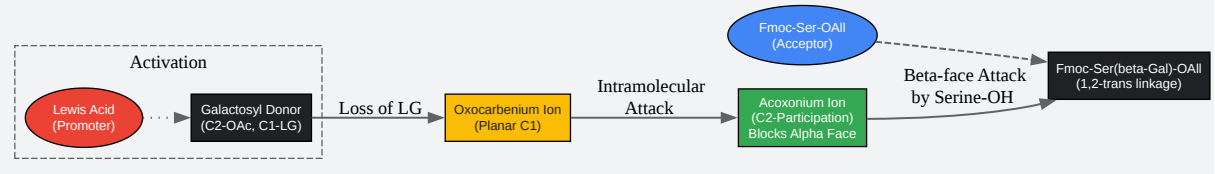

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Figure 1: Mechanism of C2-assisted stereoselective glycosylation ensuring

-anomeric purity.

Part 3: Analytical Validation (QC)

Before using this building block in expensive solid-phase synthesis, its identity and stereochemistry must be validated.[1][2]

1. Nuclear Magnetic Resonance (NMR)

The coupling constant (ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

) between the proton on C1 (H-1) and C2 (H-2) is the definitive metric for anomeric configuration.[1][3]

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  -Anomer (Required): The H-1 and H-2 protons are in a trans-diaxial arrangement.[1]

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    coupling:7.0 – 9.0 Hz.

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- Chemical Shift (ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

  ): Typically 4.5 – 5.0 ppm (doublet).[1]

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  -Anomer (Impurity): The H-1 and H-2 protons are cis-equatorial/axial.[1]

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    coupling:3.0 – 4.0 Hz.

2. HPLC Purity

- Column: C18 Reverse Phase.[2]
- Gradient: Water/Acetonitrile (0.1% TFA).[2]
- Target: >95% purity. Impurities often include the hydrolyzed sugar (free serine) or deacetylated byproducts.

Part 4: Solid-Phase Peptide Synthesis (SPPS) Protocol

Incorporating glycosylated amino acids requires modified SPPS protocols.[2] The standard use of 20% piperidine for Fmoc removal can trigger ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">

-elimination, where the basic conditions cause the abstraction of the serine

-proton, resulting in the ejection of the carbohydrate moiety and the formation of a dehydroalanine residue.

Optimized Workflow

Step 1: Coupling

- Reagents: Use HATU/HOAt or DIC/Oxyma.[2] Avoid HBTU if possible to minimize racemization.

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- Stoichiometry: Use a smaller excess (1.5 – 2.0 eq) compared to standard amino acids (5.0 eq) due to the high cost of the glyco-building block.
- Time: Extended coupling time (2–4 hours) is often required due to the steric bulk of the acetylated sugar.

Step 2: Fmoc Deprotection (The Critical Step) Standard 20% Piperidine is too aggressive.[2] Use one of the following "mild" cocktails:

- Option A (Morpholine): 50% Morpholine in DMF (slower, but safer).[2]
- Option B (DBU/Piperidine): 2% DBU + 2% Piperidine in DMF.[2]
- Option C (HOBt additive): 20% Piperidine + 0.1M HOBt (HOBt suppresses the basicity slightly and prevents aspartimide formation, offering some protection against elimination).[2]

Step 3: Cleavage from Resin

- Cocktail: TFA/TIS/Water (95:2.5:2.5).[2]
- Note: The acetyl groups on the sugar are stable to TFA.[2] The product after cleavage will still be Fmoc-deprotected but Sugar-Acetylated.[1][2]

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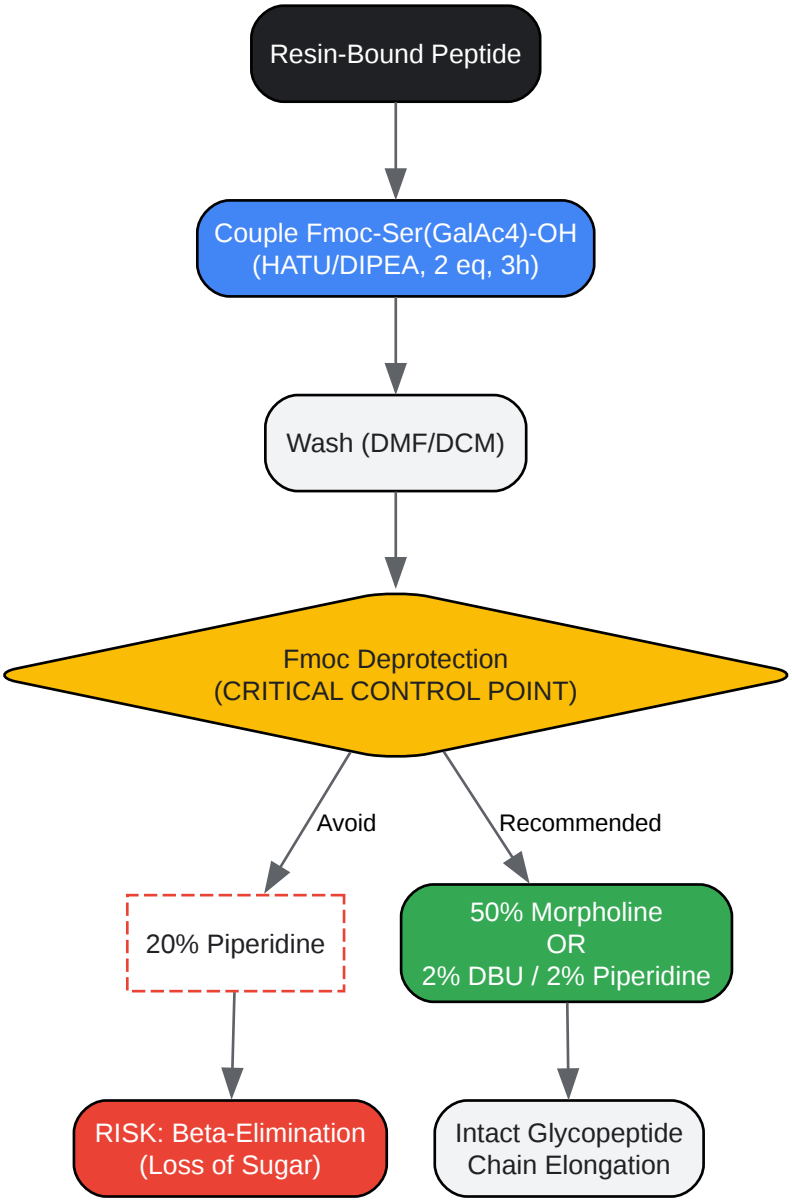

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Figure 2: SPPS decision tree highlighting the prevention of

-elimination during Fmoc removal.

Part 5: Global Deprotection (Deacetylation)[1][2][3]

After the peptide is cleaved from the resin and purified (or while still on resin if using specific linkers), the acetyl groups must be removed to reveal the native hydroxyls of the galactose.[2]

Method A: Hydrazinolysis (Recommended for Glycopeptides)

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Hydrazine is highly nucleophilic and effectively removes O-acetyl groups without damaging the peptide backbone or epimerizing stereocenters.[1][2]

- Reagent: 60–80% Hydrazine hydrate (

) in Methanol or DMF.
- Conditions: Room temperature, 30–60 minutes.
- Workup: Evaporation and lyophilization.[2]

Method B: Zemplén Transesterification (Traditional)[1][2]

- Reagent: Catalytic NaOMe in dry Methanol (pH ~10).
- Risk: Stronger bases can occasionally damage sensitive peptide sequences (e.g., racemization of Cys/Ser).[2] Use with caution on complex peptides.

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